

# Structural Elucidation of 2-chloro-N-phenylbenzamide: A Technical Guide

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## Compound of Interest

Compound Name: 2-chloro-N-phenylbenzamide

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This technical guide provides a comprehensive overview of the structural elucidation of **2-chloro-N-phenylbenzamide**, a key intermediate in various chemical syntheses. This document outlines the analytical techniques and experimental protocols used to confirm the compound's chemical structure, presenting data in a clear and accessible format for researchers and professionals in the field.

## Chemical Identity and Properties

**2-chloro-N-phenylbenzamide** is a secondary amide consisting of a 2-chlorobenzoyl group attached to the nitrogen of an aniline moiety. Its chemical properties are summarized in the table below.

Property	Value
IUPAC Name	2-chloro-N-phenylbenzamide
Molecular Formula	C <sub>13</sub> H <sub>10</sub> ClNO
Molecular Weight	231.68 g/mol
CAS Number	6833-13-2[1][2]
InChI Key	AXQVIWHAEYLGLO-UHFFFAOYSA-N[1]

## Synthesis and Characterization

The synthesis of **2-chloro-N-phenylbenzamide** is typically achieved through the acylation of aniline with 2-chlorobenzoyl chloride.[3] The reaction is a nucleophilic acyl substitution, where the amino group of aniline attacks the carbonyl carbon of the acid chloride.

## Experimental Protocol: Synthesis

Materials:

- Aniline
- 2-chlorobenzoyl chloride
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Triethylamine (or other suitable base)
- Distilled water
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve aniline (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous diethyl ether.
- Cool the mixture in an ice bath.
- Slowly add a solution of 2-chlorobenzoyl chloride (1.0 equivalent) in anhydrous diethyl ether to the flask with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the triethylamine hydrochloride salt.

- Wash the filtrate with distilled water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **2-chloro-N-phenylbenzamide**.

## Spectroscopic Data and Structural Confirmation

The structure of the synthesized **2-chloro-N-phenylbenzamide** is confirmed using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

<sup>1</sup>H NMR (400 MHz, d<sub>6</sub>-DMSO):[\[4\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.51	s	1H	N-H
7.78 – 7.68	m	2H	Aromatic-H
7.62 – 7.41	m	4H	Aromatic-H
7.35	t, J = 7.9 Hz	2H	Aromatic-H
7.11	t, J = 7.4 Hz	1H	Aromatic-H

<sup>13</sup>C NMR (100 MHz, d<sub>6</sub>-DMSO):[\[4\]](#)

Chemical Shift ( $\delta$ ) ppm	Assignment
165.2	C=O
139.2	Aromatic-C
136.5	Aromatic-C
131.5	Aromatic-C
130.6	Aromatic-C
129.8	Aromatic-C
129.1	Aromatic-C
128.0	Aromatic-C
127.5	Aromatic-C
124.2	Aromatic-C
120.9	Aromatic-C

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
~3300	N-H stretch
~1650	C=O stretch (amide I)
~1530	N-H bend (amide II)
~750	C-Cl stretch

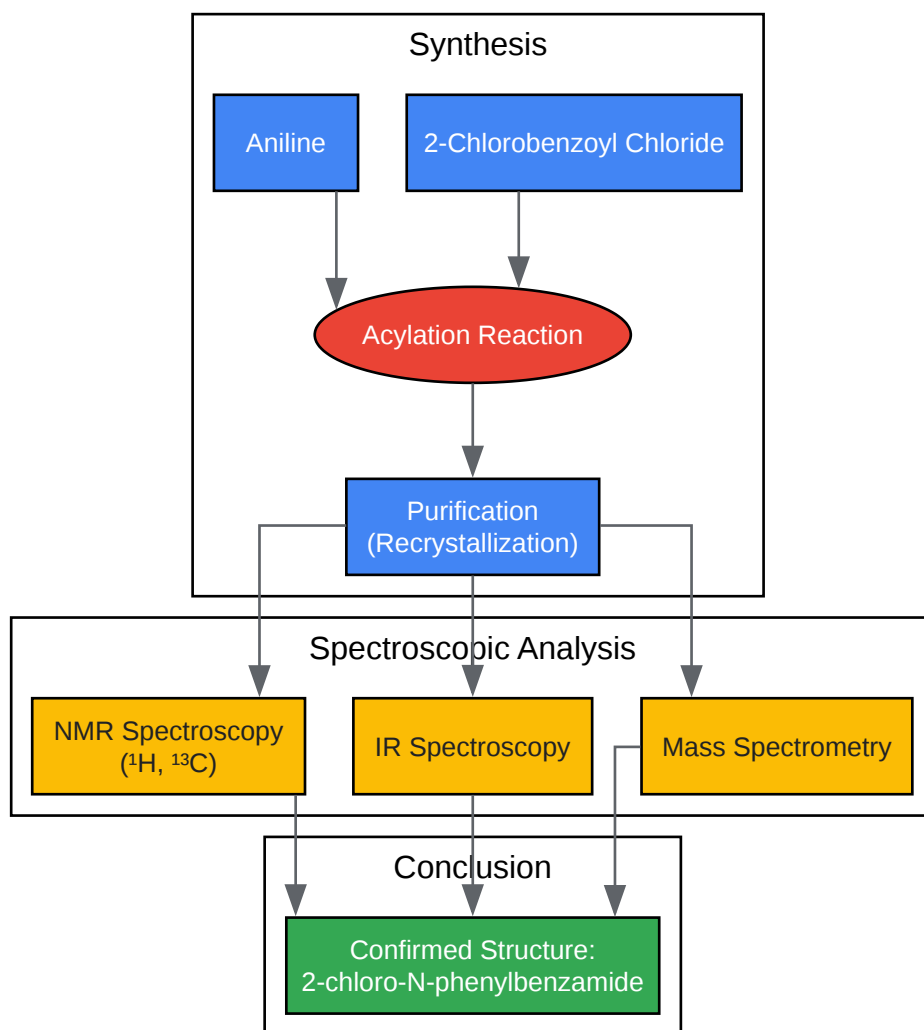
## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

m/z	Assignment
231/233	$[M]^+ / [M+2]^+$ (isotopic pattern for Cl)
139/141	$[\text{ClC}_6\text{H}_4\text{CO}]^+$
92	$[\text{C}_6\text{H}_5\text{NH}]^+$
77	$[\text{C}_6\text{H}_5]^+$

## Visualizing the Elucidation Process

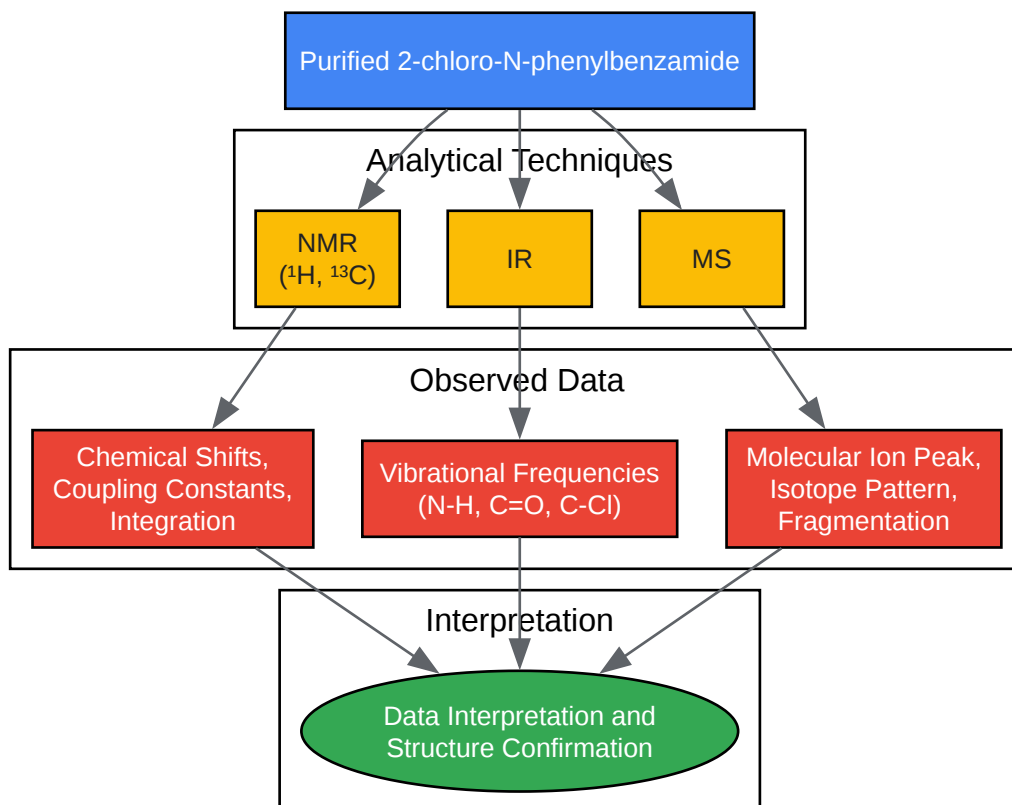
The logical workflow for the structural elucidation of **2-chloro-N-phenylbenzamide** is depicted in the following diagram.



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Caption: Workflow for the structural elucidation of **2-chloro-N-phenylbenzamide**.

The following diagram illustrates the key signaling pathways or logical relationships in the characterization process, starting from the purified compound.



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Caption: Logic diagram for the spectroscopic characterization of the compound.

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## References

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